

Cost-effectiveness analysis of Chloraprep versus other antiseptics in a research budget

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Compound of Interest

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ChloraPrep vs. Other Antiseptics: A Cost-Effectiveness Analysis for Research Budgets

For researchers, scientists, and drug development professionals, meticulous budget management is paramount to successful project execution. A critical, yet often overlooked, component of this is the selection of routine laboratory and clinical supplies, such as skin antiseptics. While seemingly a minor expenditure, the choice of antiseptic can have significant downstream financial and clinical implications, particularly in the context of surgical procedures and intravascular catheterization. This guide provides an objective comparison of the cost-effectiveness of **ChloraPrep™** (2% chlorhexidine gluconate [CHG] in 70% isopropyl alcohol [IPA]) versus other commonly used antiseptics, primarily povidone-iodine (PVI), supported by experimental data and detailed methodologies.

Executive Summary

Multiple studies and meta-analyses have demonstrated that preoperative skin antisepsis with a chlorhexidine-alcohol solution like **ChloraPrep** is more effective at preventing surgical site infections (SSIs) and catheter-related bloodstream infections (CRBSIs) compared to povidone-

iodine.[1][2][3][4] While the upfront cost of **ChloraPrep** may be higher than traditional antiseptics, its superior efficacy leads to significant overall cost savings by reducing the incidence of costly healthcare-associated infections.[1][2][3][5]

Quantitative Data Comparison

The following tables summarize the key quantitative data from comparative studies, providing a clear overview of the economic and clinical advantages of **ChloraPrep**.

Table 1: Comparison of Antiseptic Efficacy and Associated Costs in Colorectal Surgeries

Metric	ChloraPrep™ (2% CHG-70% IPA)	Aqueous Povidone-Iodine (PVI)
Estimated SSI Rate	5.1%	8.7%
Skin Preparation Cost (per 1,000 patients)	AU	AU
	8,100(US8,100 (US	5,200(US5,200 (US
	5,583)	3,585)
SSI Treatment Cost (per 1,000 patients)	AU	AU
	449,900(US449,900 (US	762,500(US762,500 (US
	310,127)	525,610)
Overall Cost Savings (per 1,000 patients)		AU
	-	336,300(US336,300 (US
		231,820)
Bed Days Avoided (per 1,000 patients)	330	-
Operating Room Hours Saved (per 1,000 patients)	80	-

Data sourced from a budget-impact tool analysis for colorectal procedures in Australian public hospitals.[5]

Table 2: Meta-Analysis of Chlorhexidine vs. Iodine for SSI Prevention

Outcome	Adjusted Risk Ratio (Chlorhexidine vs. Iodine)	95% Confidence Interval
Surgical Site Infections (SSIs)	0.64	0.51 - 0.80
Positive Skin Culture Results	0.44	0.35 - 0.56

This meta-analysis included nine randomized controlled trials with a total of 3,614 patients.[\[1\]](#)
[\[2\]](#)[\[3\]](#)

Table 3: Cost-Benefit Analysis of Switching from Iodine to Chlorhexidine

Parameter	Net Cost Savings per Surgical Case	Annual Net Cost Savings for Hospital
Baseline Scenario	\$16 - \$26	\$349,904 - \$568,594

Based on a decision analytic cost-benefit model from the hospital perspective.[\[1\]](#)[\[2\]](#)

Table 4: Cost-Effectiveness in Preventing Catheter-Related Bloodstream Infections (CRBSI)

Antiseptic Application	Mean Cost per Patient	CRBSIs per 1,000 Patients
1-time 2% CHG-70% IPA	€23,798	3.49
1-time 5% PVI-69% Ethanol	€24,874	26.04

Data from a cost-effectiveness analysis in an intensive care unit setting in France.[\[6\]](#)[\[7\]](#) In this analysis, the one-time chlorhexidine-alcohol solution was found to be more effective at a comparable cost to the one-time povidone-iodine solution.[\[6\]](#)[\[7\]](#)

Experimental Protocols

To ensure the validity and reproducibility of the findings presented, it is crucial to understand the methodologies employed in these comparative studies. Below are detailed experimental

protocols from key cited research.

Budget-Impact Analysis for Colorectal Surgeries

A budget-impact tool was utilized to assess the clinical and economic consequences of different skin preparation methods.[5] The baseline SSI rate for PVI was assumed to be 8.7%, reflecting the observed rate in Australia for colorectal procedures.[5] The SSI rate for **ChloraPrep** was calculated by applying a 41% reduction, a figure derived from demonstrated efficacy, to the PVI rate.[5] The costs considered included the antiseptic product, associated equipment, and the financial impact of SSI treatment, which encompassed an additional 9.4 days of hospital stay at an average daily cost of AU\$2,347.[5] The analysis also factored in the time required for skin preparation, with **ChloraPrep** application averaging 3.5 minutes compared to 8.5 minutes for PVI.[5]

Systematic Review and Meta-Analysis Methodology

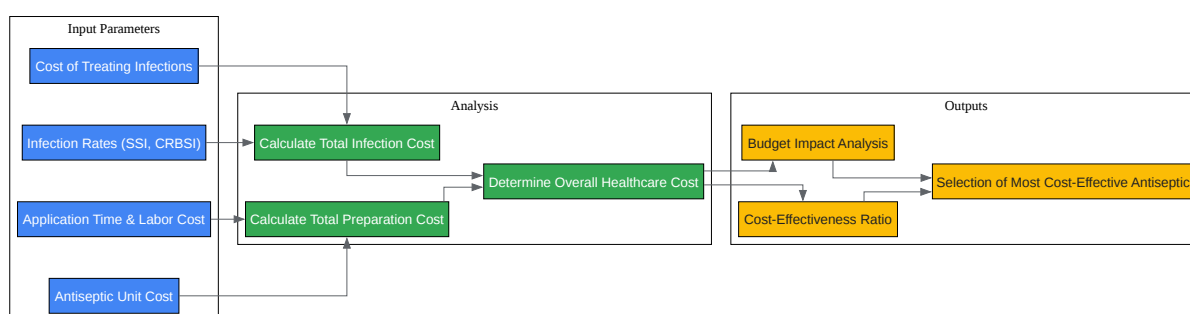
A comprehensive search of multiple databases, including the Cochrane Library, Medline, and EMBASE, was conducted to identify relevant studies up to January 2010.[1][2] The inclusion criteria specified systematic reviews, meta-analyses, or randomized controlled trials (RCTs) that compared preoperative skin antisepsis with chlorhexidine and iodine, with outcomes of SSI or positive skin culture results.[1][2] Data extraction and quality assessment of the included studies were performed by a single reviewer.[1][2] A fixed-effects model was used for the meta-analysis to calculate the adjusted risk ratios.[1][2]

Decision Analytic Cost-Benefit Model

This model was developed to compare the economic value of iodine antisepsis with two different chlorhexidine preparations from a hospital's perspective.[1][2] The model incorporated cost data from the Hospital of the University of Pennsylvania and the results of the meta-analysis.[1][2] The cost calculations included all direct variable supply costs associated with each surgical encounter, such as room usage, personnel, and medical supplies.[1] Sensitivity analyses were also performed to assess the impact of varying the probability of SSI reduction and the incremental cost of an SSI.[1]

Visualizing the Decision-Making Process

The selection of an antiseptic within a research budget is not merely a matter of comparing sticker prices but involves a more complex cost-effectiveness evaluation. The following diagram illustrates the logical workflow of such an analysis.



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Caption: Workflow for Cost-Effectiveness Analysis of Antiseptics.

Conclusion

The evidence strongly suggests that while **ChloraPrep** may have a higher initial purchase price than povidone-iodine, its superior efficacy in preventing SSIs and CRBSIs translates to significant overall cost savings for a research or healthcare institution. For professionals in drug development and clinical research, where patient outcomes and budget adherence are critical, the selection of **ChloraPrep** can be a fiscally responsible and clinically sound decision. By reducing the incidence of costly infections, resources can be more effectively allocated to primary research and development goals.

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